

A Comprehensive Technical Guide to 4-(2-Methoxyethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(2-Methoxyethoxy)aniline

Cat. No.: B1350914

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This technical guide provides an in-depth overview of the chemical properties, synthesis, and analysis of **4-(2-Methoxyethoxy)aniline**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Core Compound Properties

4-(2-Methoxyethoxy)aniline is an aromatic amine derivative with the chemical formula $C_9H_{13}NO_2$. Its molecular structure consists of an aniline ring substituted with a 2-methoxyethoxy group at the para position.

Property	Value
Molecular Formula	$C_9H_{13}NO_2$
Molecular Weight	167.21 g/mol

Synthesis Protocol: From 4-Nitrophenyl-2-methoxyethyl Ether

A common and effective method for the synthesis of **4-(2-Methoxyethoxy)aniline** involves the reduction of 1-(2-methoxyethoxy)-4-nitrobenzene.

Materials:

- 1-(2-methoxyethoxy)-4-nitrobenzene
- Methanol
- 10% Activated Carbon on Charcoal
- Hydrogen Gas
- Diatomaceous Earth

Experimental Procedure:

- To a hydrogenation reactor, add 1-(2-methoxyethoxy)-4-nitrobenzene (3.9 g, 20 mmol), methanol (80 mL), and 10% activated carbon on charcoal (400 mg).
- Stir the reaction mixture overnight at room temperature under a hydrogen atmosphere.
- Upon completion of the reaction, which can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS), filter the mixture through diatomaceous earth to remove the activated carbon catalyst.
- Concentrate the filtrate under vacuum to yield **4-(2-Methoxyethoxy)aniline** as a black oily product (3.1 g, 93% yield).
- Confirm the product identity and purity using analytical techniques such as LC-MS, which should show a mass-to-charge ratio (m/z) of 168.1 $[M+1]^+$.[\[1\]](#)

Analytical and Purification Methodologies

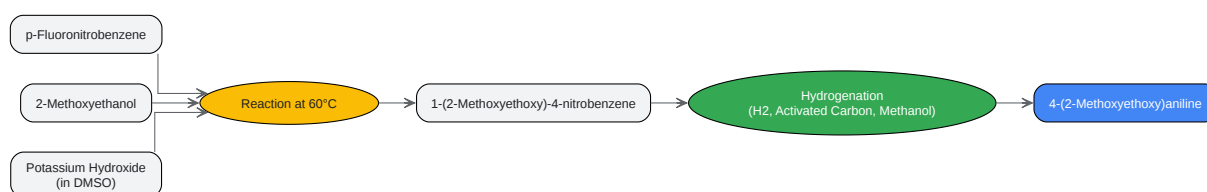
Analytical Characterization: The identity and purity of **4-(2-Methoxyethoxy)aniline** can be determined using a variety of analytical techniques. Gas chromatography-mass spectrometry (GC-MS) is a sensitive method for identifying and quantifying the compound and any potential impurities. Nuclear magnetic resonance (NMR) spectroscopy (^1H and ^{13}C) can be used to confirm the molecular structure.

Purification: For applications requiring high purity, distillation under reduced pressure is an effective method for purifying **4-(2-Methoxyethoxy)aniline**. For aniline compounds in general, other purification techniques include recrystallization from a suitable solvent or column

chromatography on silica gel. Drying with agents such as potassium hydroxide (KOH) or calcium hydride (CaH₂) can be employed to remove residual water.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-(2-Methoxyethoxy)aniline** from p-fluoronitrobenzene.



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Caption: Synthesis workflow of **4-(2-Methoxyethoxy)aniline**.

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References

- 1. 4-(2-METHOXYETHOXY)ANILINE synthesis - chemicalbook [chemicalbook.com]
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Phone: (601) 213-4426

Email: info@benchchem.com